

A Technical Guide to the Physical Properties of t-Butyl Trifluoroacetate

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Compound of Interest

Compound Name: *t*-Butyl trifluoroacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **t-butyl trifluoroacetate** (TBTFA), a fluorinated organic compound of interest in synthetic chemistry. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering readily accessible data and procedural insights.

Core Physical and Chemical Properties

t-Butyl trifluoroacetate is a colorless liquid at room temperature.^[1] It is recognized for its utility as a chemical intermediate and its distinct physical characteristics, which are summarized below.

Property	Value	Source
CAS Number	400-52-2	[1] [2]
Molecular Formula	C ₆ H ₉ F ₃ O ₂	[2]
Molecular Weight	170.13 g/mol	[1] [3]
Density	1.089 g/cm ³	[1]
Boiling Point	83 °C	[4]
Refractive Index	1.3300 - 1.332	[4]
Physical Form	Liquid	[1]
Flash Point	83 °C	[1]
Purity	Typically 96-98%	[1]
Storage Temperature	Ambient or 2-8°C	[1] [5]

Experimental Protocols

While specific experimental determinations for the physical properties of **t-butyl trifluoroacetate** are not extensively detailed in readily available literature, its role in chemical synthesis, particularly in the context of t-butyl ester protecting groups, is well-documented. The following protocol describes a general and fundamental procedure for the removal of a t-butyl ester protecting group using trifluoroacetic acid (TFA), a reaction of significant relevance to peptide synthesis and drug discovery.[\[6\]](#)

Protocol: Trifluoroacetic Acid (TFA)-Mediated Deprotection of a t-Butyl Ester

This procedure outlines the cleavage of a t-butyl ester to yield the corresponding carboxylic acid.

Materials:

- t-Butyl ester substrate (1.0 mmol)

- Anhydrous Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Toluene (for co-evaporation)
- Diethyl ether (cold, for precipitation)

Procedure:

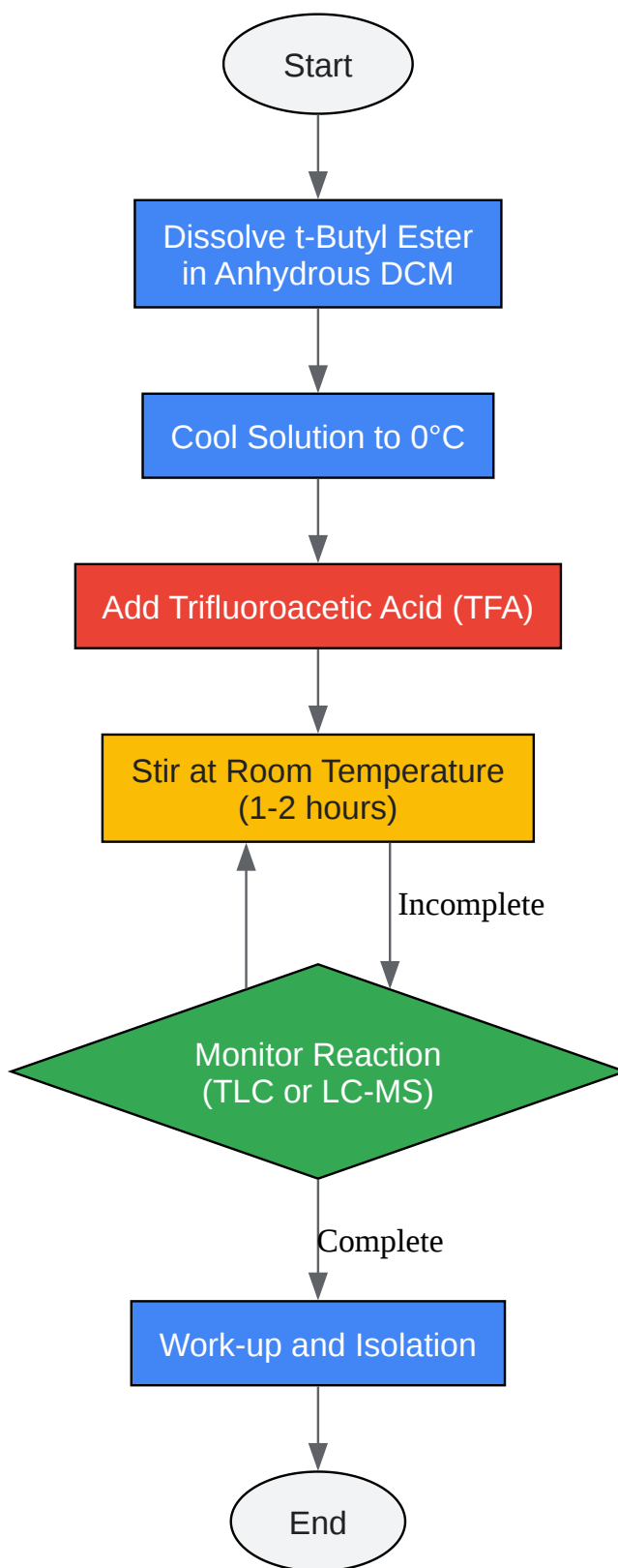
- Dissolution: Dissolve the t-butyl ester substrate (1.0 mmol) in anhydrous DCM (e.g., at a concentration of 0.1 M) within a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).^[7]
- Cooling: Cool the solution to 0 °C using an ice bath.^[7]
- Addition of TFA: Slowly add an equal volume of TFA to the cooled solution to achieve a 1:1 (v/v) mixture.^[7]
- Reaction: Remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the solution for 1-2 hours.^[7]
- Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), until all the starting material has been consumed.^[7]
- Work-up and Isolation:
 - Direct Concentration: Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the DCM and excess TFA. To ensure complete removal of

residual TFA, co-evaporate the residue with toluene (e.g., 3 x 10 mL). The resulting crude product, often the TFA salt of the deprotected acid, can frequently be used in the subsequent step without further purification.^[7]

- Precipitation (for Purification): For purification, dissolve the crude residue in a minimal amount of DCM. Precipitate the product by adding cold diethyl ether. Collect the solid precipitate by filtration or centrifugation, wash with cold diethyl ether, and dry under vacuum.^[7]

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the TFA-mediated deprotection of a t-butyl ester.



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Caption: Workflow for TFA-Mediated t-Butyl Ester Deprotection.

Applications and Safety

t-Butyl trifluoroacetate is primarily utilized in organic synthesis. It is a flammable liquid and vapor.[8] Appropriate safety precautions, such as working in a well-ventilated area and avoiding sources of ignition, should be strictly followed.[8] Personal protective equipment, including gloves and eye protection, is recommended when handling this chemical.[8] For detailed safety information, consulting the Safety Data Sheet (SDS) is advised.[8]

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